

BODIPY FL Hydrazide Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Bodipy FL hydrazide hydrochloride*

Cat. No.: *B15555188*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, applications, and experimental protocols for **BODIPY FL hydrazide hydrochloride**. This versatile fluorescent probe is a valuable tool for the detection and quantification of aldehydes and ketones in a variety of biological molecules, including glycoproteins, polysaccharides, and carbonylated proteins.

Core Chemical and Physical Properties

BODIPY FL hydrazide hydrochloride is a green-fluorescent dye characterized by its high fluorescence quantum yield and relative insensitivity to solvent polarity and pH.^[1] These properties make it an excellent choice for biological imaging and quantification assays. The hydrazide functional group allows for its specific reaction with carbonyl groups (aldehydes and ketones) to form a stable hydrazone linkage.^{[2][3]}

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₈ BClF ₂ N ₄ O	[4]
Molecular Weight	342.58 g/mol	[4]
CAS Number	2183473-45-0	[4]
Appearance	Brown to red solid	[5]
Excitation Maximum (λ _{ex})	~495-503 nm	[2][3]
Emission Maximum (λ _{em})	~510-516 nm	[2][3]
Solubility	Soluble in DMSO and other polar organic solvents.	[6]
Storage	Store at -20°C, protected from light. Stock solutions can be stored at -80°C for up to 6 months.[2]	

Applications in Research and Drug Development

The primary application of **BODIPY FL hydrazide hydrochloride** lies in its ability to covalently label molecules containing aldehyde or ketone groups. This reactivity is particularly useful in the study of:

- **Glycobiology:** Selective labeling of glycoproteins and polysaccharides after periodate oxidation of their vicinal diols to generate aldehyde groups.[7][8] This allows for the visualization and quantification of glycans in various biological contexts.
- **Oxidative Stress:** Detection and quantification of protein carbonylation, a key biomarker of oxidative stress.[9][10][11] Oxidative stress is implicated in a wide range of diseases and aging processes.
- **Cellular Imaging:** The bright and stable fluorescence of the BODIPY FL core makes it an ideal probe for fluorescence microscopy and flow cytometry.[9][12]

Experimental Protocols

General Protocol for Labeling Glycoproteins with BODIPY FL Hydrazide

This protocol describes the generation of aldehyde groups on glycoproteins via periodate oxidation, followed by labeling with BODIPY FL hydrazide.^[7]

Materials:

- Glycoprotein sample
- Sodium meta-periodate (NaIO_4)
- 0.1 M Sodium Acetate Buffer, pH 5.5
- **BODIPY FL hydrazide hydrochloride**
- Anhydrous Dimethylsulfoxide (DMSO)
- Desalting column or dialysis equipment

Procedure:

- Periodate Oxidation:
 - Prepare a 20 mM solution of sodium meta-periodate in 0.1 M sodium acetate buffer (pH 5.5) immediately before use.
 - Dissolve the glycoprotein sample in the same sodium acetate buffer to a final concentration of approximately 5 mg/mL.
 - Mix equal volumes of the periodate solution and the glycoprotein solution.
 - Incubate the reaction for 5 minutes at room temperature, protected from light.
- Removal of Excess Periodate:
 - Immediately after incubation, remove the excess sodium periodate by desalting or dialysis against 0.1 M sodium acetate buffer (pH 5.5).

- Labeling with BODIPY FL Hydrazide:
 - Prepare a 50 mM stock solution of **BODIPY FL hydrazide hydrochloride** in anhydrous DMSO.
 - Add 200 μ L of the BODIPY FL hydrazide stock solution to 2 mL of the oxidized glycoprotein solution.
 - Incubate for 2 hours at room temperature, protected from light.
- Purification of the Labeled Glycoprotein:
 - Remove excess, unreacted BODIPY FL hydrazide by gel filtration or dialysis.

Detection of Carbonylated Proteins in Cell Lysates

This protocol provides a general workflow for the detection of carbonylated proteins using BODIPY FL hydrazide, often in the context of 2D-gel electrophoresis.[\[10\]](#)[\[13\]](#)

Materials:

- Cell lysate containing proteins of interest
- **BODIPY FL hydrazide hydrochloride**
- Anhydrous Dimethylsulfoxide (DMSO)
- 2D-gel electrophoresis system
- Fluorescence gel scanner

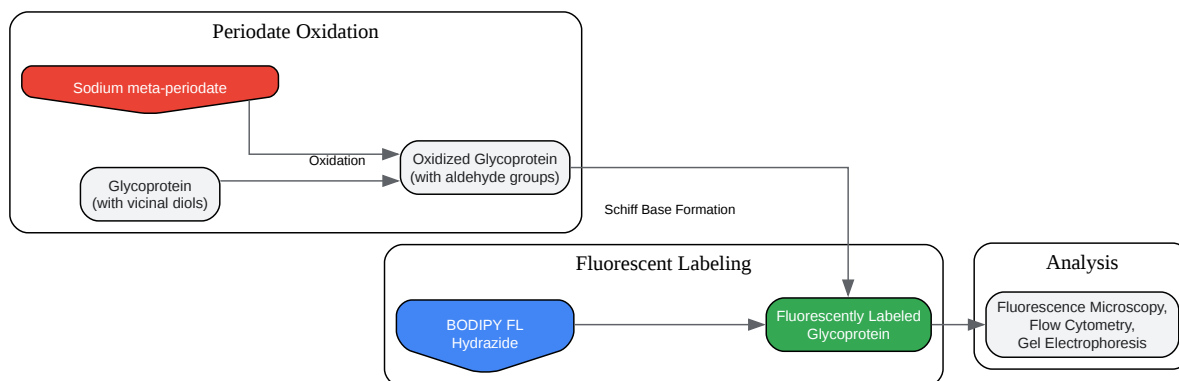
Procedure:

- Sample Preparation:
 - Prepare cell lysates using a suitable lysis buffer.
 - Determine the protein concentration of the lysate.

- Derivatization with BODIPY FL Hydrazide:
 - In a microcentrifuge tube, mix a specific amount of protein (e.g., 20 µg) with a solution of BODIPY FL hydrazide in DMSO. The final concentration of the dye will need to be optimized but is typically in the low millimolar range.
 - Incubate the reaction for a defined period (e.g., 1-2 hours) at room temperature in the dark.
- 2D-Gel Electrophoresis:
 - Separate the BODIPY-labeled proteins by 2D-gel electrophoresis according to standard protocols.
- Fluorescence Detection:
 - Scan the gel using a fluorescence scanner with excitation and emission wavelengths appropriate for BODIPY FL (e.g., ~488 nm excitation and ~520 nm emission).
 - The fluorescent spots correspond to the carbonylated proteins.
- Protein Identification (Optional):
 - The fluorescent spots can be excised from the gel and identified using mass spectrometry.

Visualizing Workflows and Pathways

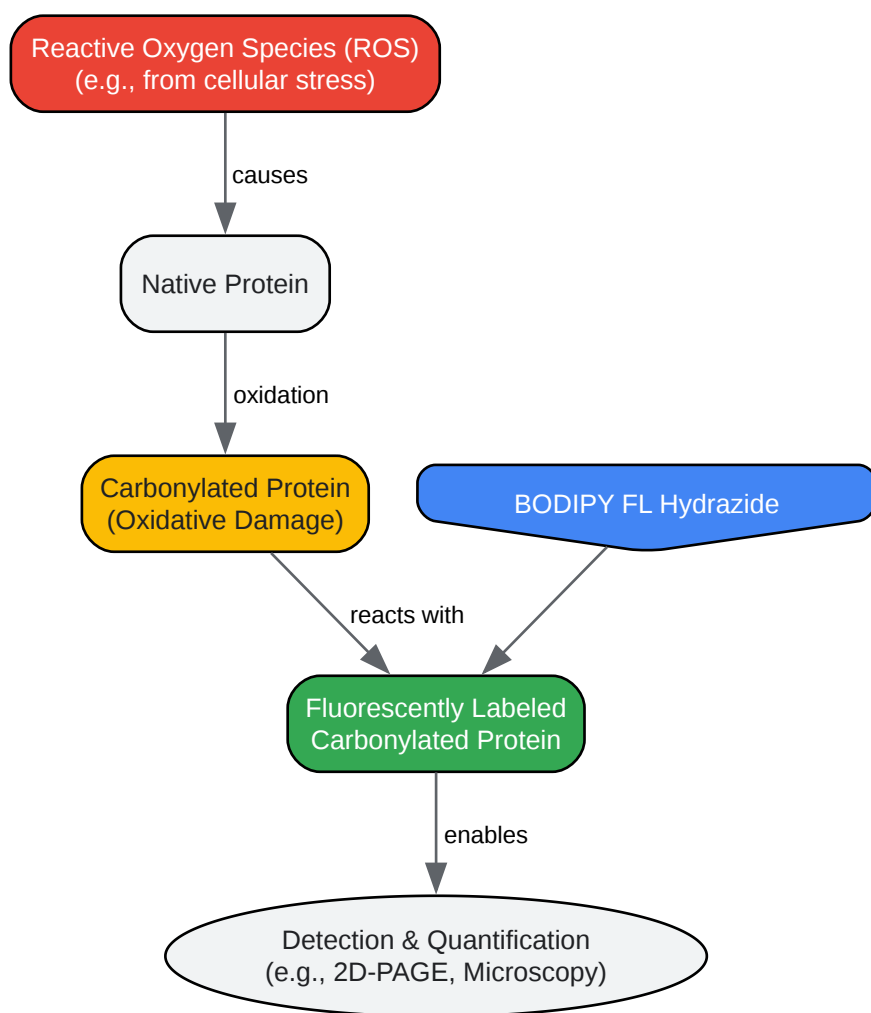
Glycoprotein Labeling Workflow



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Caption: Workflow for fluorescent labeling of glycoproteins.

Role in Oxidative Stress Detection



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Caption: Detection of protein carbonylation in oxidative stress.

Safety and Handling

BODIPY FL hydrazide hydrochloride should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn.^[14] Avoid inhalation of dust and contact with skin and eyes.^[14] In case of contact, wash the affected area thoroughly with water.^[14] For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Disclaimer

This document is intended for informational purposes only and is not a substitute for professional scientific guidance. All experimental procedures should be conducted in a safe and appropriate laboratory setting by qualified personnel.

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References

- 1. BODIPY FL Dye | Thermo Fisher Scientific - TW [thermofisher.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. BODIPY FL hydrazide - Immunomart [immunomart.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. BODIPY FL hydrazide | CAS#: 178388-71-1 | green-fluorescent dye | InvivoChem [invivochem.com]
- 6. file.medchemexpress.eu [file.medchemexpress.eu]
- 7. help.lumiprobe.com [help.lumiprobe.com]
- 8. Reagents for Modifying Aldehydes and Ketones—Section 3.3 | Thermo Fisher Scientific - SG [thermofisher.com]
- 9. researchgate.net [researchgate.net]
- 10. Analysis of oxidative stress-induced protein carbonylation using fluorescent hydrazides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Synthesis of New Bodipy Hydrazide Fluorescent Probes for the Detection of Carbonylated Proteins Generated by Oxidative Stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. probes.bocsci.com [probes.bocsci.com]
- 13. Current Probes for Imaging Carbonylation in Cellular Systems and Their Relevance to Progression of Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 14. targetmol.com [targetmol.com]
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